

Essential Safety and Operational Guide for 2-Chloro-2-methylbutane

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Compound of Interest

Compound Name: 2-Chloro-2-methylbutane

Cat. No.: B165293

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This guide provides immediate safety, handling, and disposal protocols for **2-Chloro-2-methylbutane** (tert-Amyl chloride), tailored for research, scientific, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and minimizing risks.

Chemical Safety and Properties

2-Chloro-2-methylbutane is a highly flammable liquid and vapor that can cause skin and eye irritation.[1][2] It may also cause respiratory irritation.[1] It is crucial to handle this chemical with appropriate engineering controls and personal protective equipment.

Quantitative Data Summary

Property	Value	Source
CAS Number	594-36-5	[1]
Molecular Formula	C5H11Cl	[3]
Molecular Weight	106.60 g/mol	[3]
Boiling Point	83-85.61°C	[1][3]
Melting Point	-73°C	[3]
Specific Gravity	0.866 g/cm ³	[3]
GHS Classification	Flammable Liquid (Category 2), Skin Irritation (Category 2), Eye Irritation (Category 2A), Specific target organ toxicity - single exposure (Category 3)	

Personal Protective Equipment (PPE)

Proper selection and use of PPE are the most critical barriers to exposure. The following PPE is mandatory when handling **2-Chloro-2-methylbutane**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][3]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][4]
- Ground and bond containers when transferring material to prevent static discharge.[1][3][4]
- Ensure an eyewash station and safety shower are readily accessible.[3]

Required PPE:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]

- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[1][3] Gloves must be inspected before use and changed frequently, especially after direct contact with the chemical.[1]
 - Lab Coat/Protective Clothing: A lab coat or other protective clothing is required to prevent skin contact.[3][5] For larger quantities or splash hazards, a chemical-resistant apron should be worn.[5]
- Respiratory Protection: If ventilation is inadequate or for emergency situations, use a NIOSH-approved respirator with an organic vapor cartridge.[3] Respirator use must comply with OSHA's regulations in 29 CFR 1910.134 or European Standard EN 149.[3]

Operational Procedures

Handling and Storage:

- Read and understand the Safety Data Sheet (SDS) before handling.
- Wash hands thoroughly after handling.[1][3]
- Keep the container tightly closed in a cool, dry, and well-ventilated area.[1][2][3]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2][3][4][6]
- Use only non-sparking tools.[1][4]
- Avoid contact with skin, eyes, and clothing.[1][3]
- Avoid breathing vapors or mist.[3]

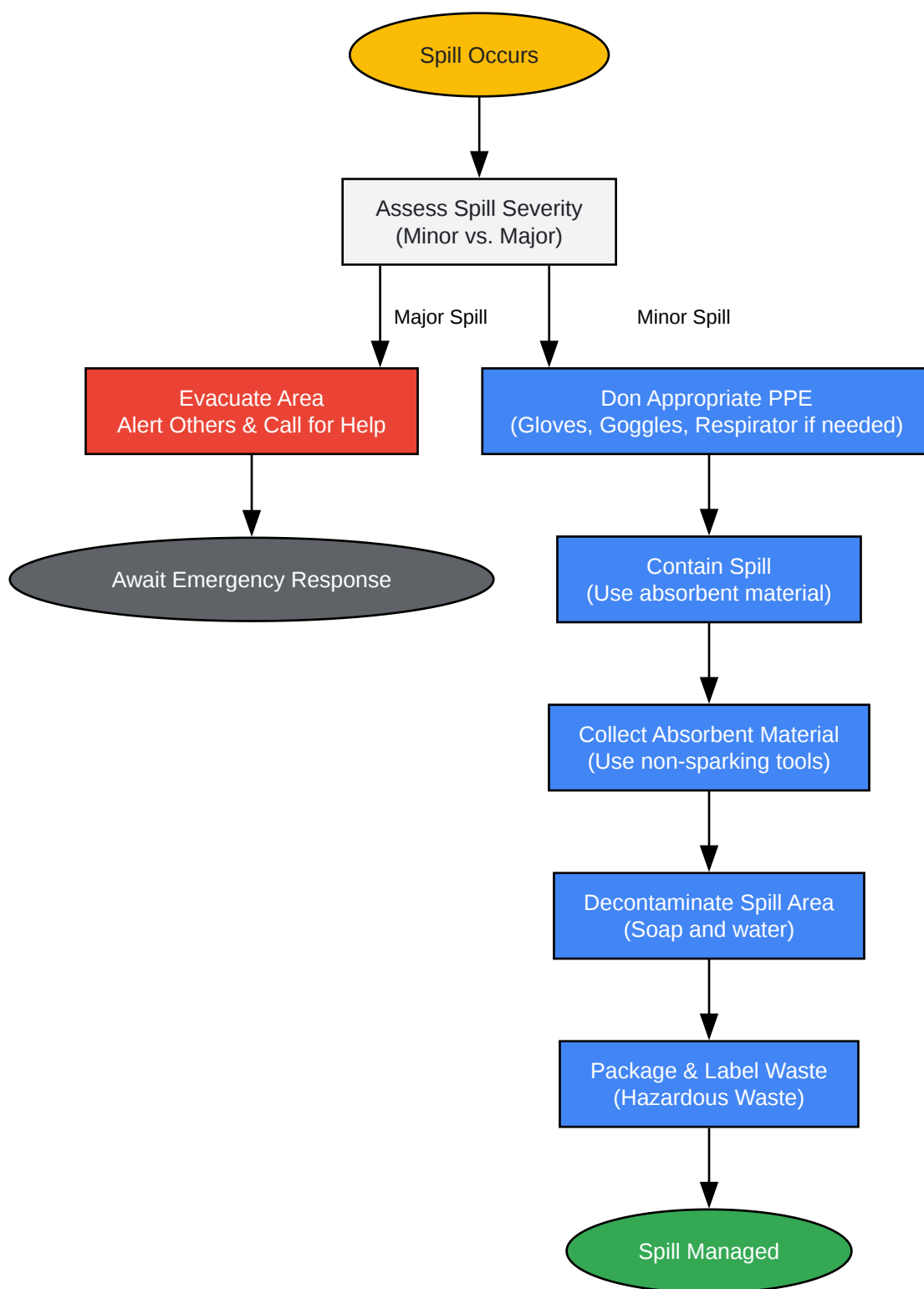
First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]

- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[3]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[3][6]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[3]

Spill and Disposal Plan

Spill Response Workflow



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Caption: Workflow for responding to a **2-Chloro-2-methylbutane** spill.

Spill Cleanup Protocol:

- **Evacuate and Alert:** Immediately alert others in the area and evacuate non-essential personnel. For major spills, evacuate the area and call for emergency response.[\[7\]](#)[\[8\]](#)
- **Ventilate:** Ensure the area is well-ventilated.
- **Remove Ignition Sources:** Extinguish all nearby ignition sources (e.g., open flames, hot surfaces) and use spark-proof tools.[\[1\]](#)[\[3\]](#)
- **Containment:** For minor spills, contain the spill using a non-combustible absorbent material like sand, earth, or vermiculite.[\[9\]](#) Start from the outside and work inwards to prevent spreading.[\[7\]](#)
- **Collection:** Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for hazardous waste.[\[1\]](#)[\[9\]](#)
- **Decontamination:** Clean the spill area thoroughly with soap and water.[\[7\]](#)
- **PPE Removal:** Remove and decontaminate or dispose of all PPE properly.
- **Reporting:** Report the incident to the appropriate laboratory or institutional safety officer.

Disposal Plan:

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations for complete and accurate classification.[\[3\]](#)
- Dispose of **2-Chloro-2-methylbutane** and any contaminated materials through a licensed professional waste disposal service.[\[9\]](#)
- Do not dispose of it down the drain.[\[1\]](#)[\[9\]](#)
- Empty containers may retain product residue and can be dangerous.[\[3\]](#) Do not reuse empty containers; they should be handled as hazardous waste.

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